

Spectroscopic Characterization of (2S)-2-[(4-Methoxyphenyl)methyl]piperazine: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: (2S)-2-[(4-Methoxyphenyl)methyl]piperazine

CAS No.: 612502-39-3

Cat. No.: B12576708

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Executive Summary

As a Senior Application Scientist, I frequently encounter the challenge of unambiguously characterizing chiral building blocks. **(2S)-2-[(4-Methoxyphenyl)methyl]piperazine** is a critical intermediate in the synthesis of numerous pharmacologically active agents. Ensuring its structural and stereochemical integrity is paramount to downstream drug development. This whitepaper provides a rigorous, self-validating framework for the spectroscopic characterization—Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS)—of this compound, moving beyond basic data reporting to explain the fundamental causality behind each analytical choice.

Structural & Mechanistic Overview

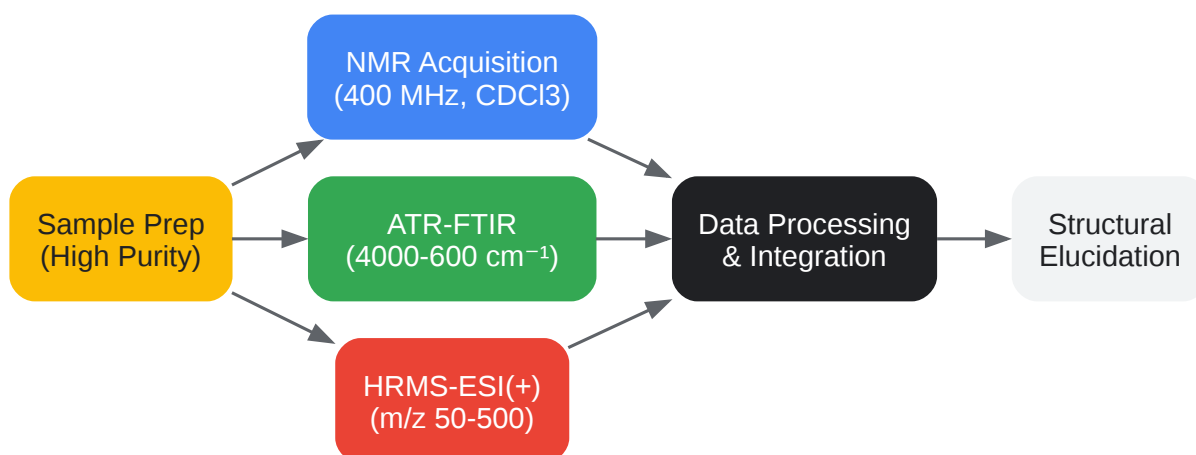
The molecule comprises a basic piperazine ring substituted at the C2 position with a 4-methoxybenzyl group in the S-configuration (Molecular Formula: C₁₂H₁₈N₂O; MW: 206.28 g/mol).

Analytically, this structure presents two primary challenges:

- **Electronic Effects:** The electron-donating methoxy group ($-\text{OCH}_3$) on the aromatic ring significantly alters the local electron density via resonance, shielding specific protons and carbons.
- **Chirality & Symmetry:** The chiral center at C2 breaks the symmetry of the molecule. This induces diastereotopic environments for the adjacent benzylic methylene protons, resulting in complex, higher-order spin systems rather than simple splitting patterns.

Experimental Protocols & Workflow

To establish a self-validating system, the following protocols emphasize high-purity solvents, appropriate relaxation delays, and specific ionization techniques that prevent artifact formation.



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Standardized experimental workflow for the multi-modal characterization of chiral piperazines.

Protocol 1: NMR Sample Preparation and Acquisition

- **Solvent Selection:** Dissolve 15 mg of the analyte in 0.6 mL of deuterated chloroform (CDCl_3) containing 0.03% v/v tetramethylsilane (TMS). Causality: CDCl_3 is selected for its excellent solubilizing properties for free-base piperazines, while TMS provides an internal zero-point reference to validate chemical shifts.

- Acquisition (^1H NMR): Acquire data at 400 MHz (298 K). Use a 30° excitation pulse, a relaxation delay (d1) of 2.0 seconds, and 16 scans. Causality: The 2.0s delay is critical; it ensures complete longitudinal relaxation (T_1) of the aliphatic protons, guaranteeing that the peak integrations accurately reflect the proton ratios.
- Acquisition (^{13}C NMR): Acquire data at 100 MHz using proton decoupling (WALTZ-16). Use a d1 of 2.0 seconds and 1024 scans. Causality: The high number of scans compensates for the low natural abundance of ^{13}C , ensuring a high signal-to-noise ratio for quaternary carbons (like the C-OMe).

Protocol 2: ATR-FTIR Spectroscopy

- Background Collection: Collect a background spectrum of the clean diamond ATR crystal (32 scans, 4 cm^{-1} resolution). Causality: This self-validating step subtracts ambient CO_2 and water vapor, ensuring only analyte vibrations are recorded.
- Sample Application: Apply 2-3 mg of the neat solid directly onto the crystal. Apply uniform pressure using the anvil. Causality: Intimate contact between the crystal and the sample is required to match the depth of penetration of the evanescent wave, ensuring reproducible peak intensities.
- Acquisition: Scan from 4000 to 600 cm^{-1} (32 scans).

Protocol 3: High-Resolution Mass Spectrometry (HRMS-ESI)

- Sample Dilution: Prepare a $1\text{ }\mu\text{g/mL}$ solution in LC-MS grade Methanol/Water (50:50, v/v) with 0.1% Formic Acid. Causality: Formic acid acts as a proton donor, driving the equilibrium toward the formation of the $[\text{M}+\text{H}]^+$ ion, which is essential for positive-mode ESI.
- Injection & Ionization: Inject $5\text{ }\mu\text{L}$ into the ESI source. Capillary voltage: 3.0 kV; Desolvation temperature: 350°C .
- Detection: Record the mass spectrum in the m/z range of 50-500.

Spectroscopic Data Analysis & Causality

Nuclear Magnetic Resonance (NMR)

The interpretation of NMR spectra for complex organic molecules relies on established principles of chemical shielding and spin-spin coupling[1].

- ¹H NMR Causality: The methoxy group (-OCH₃) acts as a strong electron-donating group via resonance. This shields the ortho protons on the aromatic ring, resulting in a characteristic AA'BB' pseudo-doublet system at ~6.85 ppm and ~7.10 ppm. Because of the chiral center at C2, the benzylic protons (Ar-CH₂-) are diastereotopic. They exist in different magnetic environments and couple with each other (geminal coupling, $J \approx 13.5$ Hz) as well as with the C2 methine proton, appearing as complex multiplets between 2.50 and 2.80 ppm.
- ¹³C NMR Causality: The carbon attached to the methoxy oxygen (C-OMe) is highly deshielded due to the inductive effect of the electronegative oxygen, shifting it downfield to ~158.2 ppm.

Infrared Spectroscopy (IR)

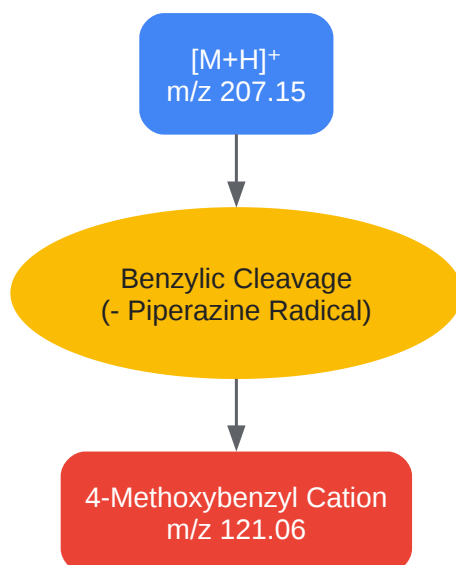
IR spectroscopy is highly sensitive to functional group dipole changes[2].

- N-H Stretching: The secondary amines of the piperazine ring exhibit a characteristic broad stretching band in the 3200-3300 cm⁻¹ region.
- C-O-C Stretching: The asymmetric and symmetric stretching vibrations of the alkyl aryl ether (methoxy group) are prominent at ~1245 cm⁻¹ and ~1030 cm⁻¹, respectively.

Mass Spectrometry (MS)

In ESI positive mode, the basic piperazine nitrogens readily accept a proton, yielding a strong molecular ion [M+H]⁺ at m/z 207.15.

- Fragmentation Causality: Collision-Induced Dissociation (CID) of the [M+H]⁺ ion primarily results in the cleavage of the benzylic C-C bond. The resulting positive charge is highly stabilized by the electron-donating methoxy group, generating an abundant 4-methoxybenzyl cation (or its tropylium equivalent) at m/z 121.06.



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Primary ESI-MS/MS fragmentation pathway yielding the stable 4-methoxybenzyl cation.

Data Synthesis & Tables

Table 1: ¹H and ¹³C NMR Spectral Assignments (CDCl₃, 400/100 MHz)

Position	¹ H Chemical Shift (ppm), Multiplicity, J (Hz)	¹³ C Chemical Shift (ppm)	Structural Assignment
Ar-OMe	3.80, s, 3H	55.3	Methoxy group
Ar-C4	-	158.2	Aromatic C-OMe (Quaternary)
Ar-C2, C6	7.10, d, J = 8.6, 2H	130.0	Aromatic CH (meta to OMe)
Ar-C3, C5	6.85, d, J = 8.6, 2H	113.9	Aromatic CH (ortho to OMe)
Ar-C1	-	130.1	Aromatic quaternary C
Ar-CH ₂	2.55-2.75, m, 2H	40.5	Benzylic methylene (diastereotopic)
Pip-C2	2.85-2.95, m, 1H	56.5	Chiral methine
Pip-C3,5,6	2.60-3.10, m, 6H	45.5 - 46.2	Piperazine methylenes
Pip-NH	1.95, br s, 2H	-	Secondary amines (exchangeable)

Table 2: Key ATR-FTIR Vibrational Bands

Wavenumber (cm ⁻¹)	Intensity	Vibrational Assignment
3250	Medium, Broad	N-H stretch (secondary amine)
2930, 2835	Medium	C-H stretch (sp ³ , aliphatic & methoxy)
1610, 1512	Strong	C=C stretch (aromatic skeletal)
1245	Strong	C-O-C asymmetric stretch (aryl ether)
1030	Strong	C-O-C symmetric stretch (aryl ether)
820	Strong	C-H out-of-plane bend (para-disubstituted)

References

- Title: Spectrometric Identification of Organic Compounds (8th Ed.) Source: Chemistry.Com.Pk (Silverstein, R. M., & Webster, F. X.) URL:[[Link](#)][1]
- Title: Introduction to Spectroscopy (5th Ed.) Source: Chemistry.Com.Pk (Pavia, D. L., Lampman, G. M., Kriz, G. S., & Vyvyan, J. R.) URL:[[Link](#)][2]

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